Application Note: Synthesis of 3-(2-Fluorophenoxy)aniline Hydrochloride[1]

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Compound of Interest

Compound Name:	*3-(2-Fluorophenoxy)aniline hydrochloride*
CAS No.:	*2126162-08-9*
Cat. No.:	*B2977227*

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Executive Summary

This application note details the optimized synthesis of **3-(2-Fluorophenoxy)aniline hydrochloride**, a critical pharmacophore often utilized in the development of Bruton's Tyrosine Kinase (BTK) inhibitors and other kinase-targeted small molecules.[1]

Unlike para-substituted diaryl ethers which can be synthesized via standard Nucleophilic Aromatic Substitution (

), this meta-substituted aniline requires a transition-metal-catalyzed approach due to the lack of electronic activation at the 3-position.[1] This protocol utilizes a Ligand-Promoted Ullmann-Type Coupling followed by a chemoselective reduction and salt formation.[1] This route is designed for scalability, reproducibility, and high purity (>98%).

Retrosynthetic Logic

The synthesis is disconnected into three distinct phases:

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- C-O Bond Formation: Copper-catalyzed coupling of 3-bromonitrobenzene and 2-fluorophenol.[1]
- Nitro Reduction: Catalytic hydrogenation to the aniline.[1]
- Salt Formation: Controlled precipitation of the hydrochloride salt.[1]

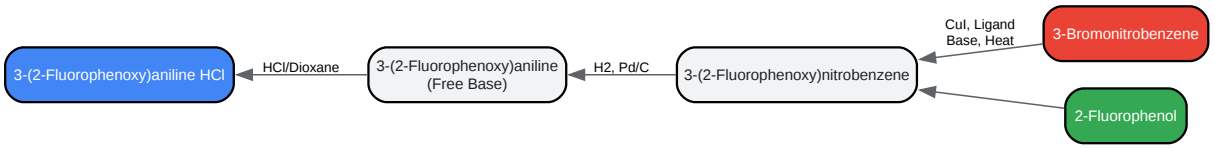

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Figure 1: Retrosynthetic analysis showing the disconnection to commercially available starting materials.

Experimental Protocols

Phase 1: Ullmann Coupling

Objective: Synthesis of 3-(2-fluorophenoxy)nitrobenzene.[1] Rationale: The nitro group is meta to the leaving group (Br), rendering standard

ineffective. A Copper(I)-catalyzed Ullmann coupling is required.[1] We utilize a picolinic acid or glycine ligand system to lower the reaction temperature and improve yields compared to traditional "copper bronze" methods [1].

Reagents:

- 3-Bromonitrobenzene (1.0 equiv)[1]
- 2-Fluorophenol (1.2 equiv)[1]
- Copper(I) Iodide (CuI) (10 mol%)
- Picolinic Acid (20 mol%) (Ligand)

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- Cesium Carbonate (

) (2.0 equiv)
- DMSO (Dimethyl sulfoxide) [0.5 M concentration]

Protocol:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a magnetic stir bar, reflux condenser, and nitrogen inlet.
- Charging: Under a gentle nitrogen stream, add 3-bromonitrobenzene (20.2 g, 100 mmol),

  (65.2 g, 200 mmol), CuI (1.9 g, 10 mmol), and Picolinic acid (2.46 g, 20 mmol).
- Solvent Addition: Add anhydrous DMSO (200 mL). Degas the mixture by bubbling nitrogen through the solution for 15 minutes.
- Nucleophile Addition: Add 2-fluorophenol (13.45 g, 120 mmol) via syringe.
- Reaction: Heat the mixture to 90°C in an oil bath. Stir vigorously for 12–16 hours.
  - Checkpoint: Monitor by TLC (Hexane/EtOAc 4:1) or HPLC.[1][2] The limiting reagent (aryl bromide) should be consumed.
- Workup: Cool to room temperature. Dilute with water (500 mL) and extract with Ethyl Acetate (3 x 200 mL).
- Washing: Wash combined organics with 1M NaOH (2 x 100 mL) to remove unreacted phenol, followed by brine. Dry over

  .[1]
- Purification: Concentrate in vacuo. Recrystallize from Ethanol/Water or purify via flash column chromatography (

  , 0-10% EtOAc in Hexanes) to yield a yellow solid.[1]

Expected Yield: 75–85%

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Phase 2: Nitro Reduction

Objective: Synthesis of 3-(2-fluorophenoxy)aniline. Rationale: Catalytic hydrogenation (

) is preferred over Fe/HCl for pharmaceutical intermediates to avoid heavy metal residues (Iron sludge) and ensure a cleaner impurity profile [2].[1]

Reagents:

- 3-(2-fluorophenoxy)nitrobenzene (from Phase 1)[1]
- 10% Palladium on Carbon (Pd/C) (5 wt% loading)
- Methanol or Ethanol (Solvent)[3]
- Hydrogen Gas (

) (Balloon or 1 atm)

Protocol:

- Setup: In a hydrogenation vessel (Parr shaker or round-bottom flask), dissolve the nitro intermediate (10 g) in Methanol (100 mL).
- Catalyst: Carefully add 10% Pd/C (0.5 g) under a nitrogen blanket. Caution: Dry Pd/C is pyrophoric.
- Hydrogenation: Purge the vessel with

  gas (3 cycles). Stir under

  atmosphere (balloon pressure is sufficient) at room temperature for 4–6 hours.
- Monitoring: Monitor by TLC. The yellow nitro spot should disappear, replaced by a lower Rf, UV-active amine spot (stains red with Ninhydrin).
- Filtration: Filter the mixture through a pad of Celite to remove the catalyst. Wash the pad with Methanol.[1]
- Isolation: Concentrate the filtrate to yield the crude aniline as a viscous oil.

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Expected Yield: >95% (Quantitative conversion is typical).

Phase 3: Salt Formation

Objective: Synthesis of **3-(2-Fluorophenoxy)aniline hydrochloride**. Rationale: The free base aniline is prone to oxidation (browning) over time. The hydrochloride salt is a stable, crystalline solid suitable for long-term storage.[1]

Protocol:

- Dissolution: Dissolve the crude aniline oil (from Phase 2) in Ethyl Acetate (5 mL per gram of amine). Cool to 0°C.[1]
- Acidification: Dropwise, add 4.0 M HCl in Dioxane (1.1 equiv). A white precipitate should form immediately.[1]
- Crystallization: Stir at 0°C for 30 minutes. If the product oils out, add Diethyl Ether or MTBE to induce precipitation.
- Filtration: Filter the white solid under vacuum.
- Drying: Wash the filter cake with cold Diethyl Ether. Dry in a vacuum oven at 40°C for 12 hours.

Final Product: White to off-white crystalline solid.[1]

Mechanistic Insight: The Ullmann Cycle

The success of this synthesis hinges on the Ullmann coupling. Unlike

, which proceeds via a Meisenheimer complex (anionic intermediate), the Ullmann reaction utilizes a catalytic cycle involving Oxidative Addition and Reductive Elimination.

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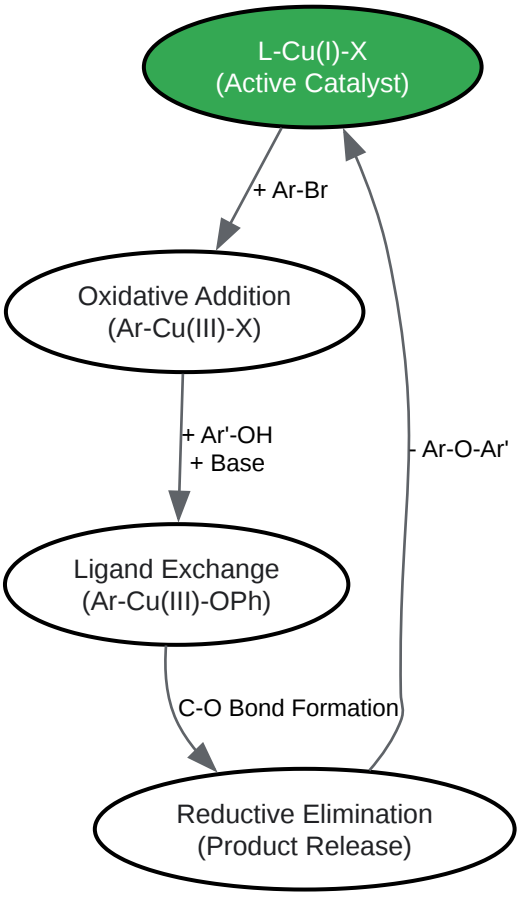

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Figure 2: Simplified catalytic cycle for the Copper-Catalyzed Ullmann Ether Synthesis.

Key Mechanistic Factors:

- Ligand Role: Picolinic acid or amino acids form a soluble complex with Cu(I), preventing catalyst aggregation and lowering the activation energy for the oxidative addition step [3].
- Base Effect:

  is often superior to

  due to the "Cesium Effect" (higher solubility and larger cation radius), which enhances the nucleophilicity of the phenoxide [1].

Data Summary & Specifications

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Parameter	Specification	Notes
Appearance	White to off-white solid	Free base is a yellow oil
Molecular Weight	239.67 g/mol	HCl Salt
Melting Point	185–190°C (dec)	Varies slightly with crystal form
NMR (DMSO-)	10.2 (br s, 3H,), 7.4-6.8 (m, 8H, Ar-H)	Diagnostic broad ammonium peak
Solubility	Water, Methanol, DMSO	Insoluble in DCM, Hexanes
Storage	Hygroscopic; Store under	Desiccator recommended

Safety & Hazards

- Nitro Compounds: 3-Bromonitrobenzene is toxic and potentially mutagenic.[1] Handle in a fume hood.
- Hydrogenation:

  gas is highly flammable.[1] Ensure proper grounding of equipment to prevent static discharge.[1] Dry Pd/C can ignite solvent vapors; always keep it wet with solvent or water.[1]
- Hydrofluoric Acid (Trace): While stable, fluorinated aromatic compounds can release trace HF if subjected to extreme thermal decomposition.
- Waste Disposal: Copper waste must be segregated from general organic waste for heavy metal disposal.[1]

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